

Independent Replications of Panacene Synthesis: A Comparative Analysis

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Compound of Interest

Compound Name: Panacene
CAS No.: 66389-39-7
Cat. No.: B1217472

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Panacene, a marine natural product isolated from the sea hare *Aplysia brasiliana*, has garnered significant interest from the synthetic chemistry community due to its unique molecular architecture, featuring a bromoallene moiety and a complex fused ring system.^{[1][2]} Its biological activity as a shark antifeedant further adds to its intrigue.^[1] This guide provides a comparative overview of the notable total syntheses of **Panacene**, presenting key performance metrics and outlining the diverse synthetic strategies employed by different research groups. This objective comparison is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development.

Quantitative Comparison of Panacene Syntheses

The efficiency of a synthetic route is a critical factor in chemical and pharmaceutical research. The following table summarizes the key quantitative data from several prominent total syntheses of **Panacene** and its enantiomers.

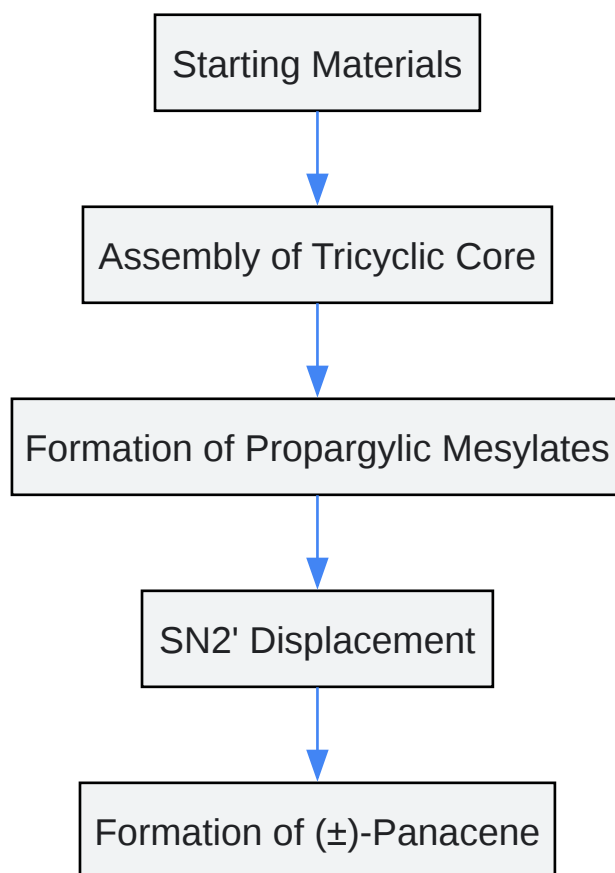
Lead Researcher/Group	Target Molecule	Overall Yield	Longest Linear Sequence	Key Strategy
Feldman et al. (1982)	(±)-Panacene	Not explicitly stated	13 steps	SN2' displacement of propargylic mesylates.[3]
Canesi et al. (2008)	(±)-Panacene	Not explicitly stated	Not explicitly stated	Umpolung addition of furan to a phenolic system.[1]
Snieckus, Boukouvalas et al.	(-)-Panacene	8.3%	15 steps	Asymmetric alkynylation and Pd(II)-mediated tandem alkoxycarbonylation-lactonization. [2][4]
University of Sydney (2016)	(+)-Panacene	17%	8 steps	Noyori transfer hydrogenation for Dynamic Kinetic Resolution (DKR) and a biomimetic brominative cycloetherification.[3][5][6]

Experimental Protocols and Synthetic Strategies

The diverse approaches to the total synthesis of **Panacene** highlight a range of modern synthetic methodologies. Below are summaries of the key experimental strategies and workflows for each approach.

Feldman's Racemic Synthesis (1982)

Feldman and coworkers reported the first total synthesis of racemic **Panacene**. A key feature of their approach was the construction of the bromoallene moiety via an SN2' displacement of epimeric propargylic mesylates.[3] They also explored a biomimetic approach involving the brominative etherification of a Z-configured enyne, which unfortunately resulted in a non-selective mixture of bromoallene isomers.[3]



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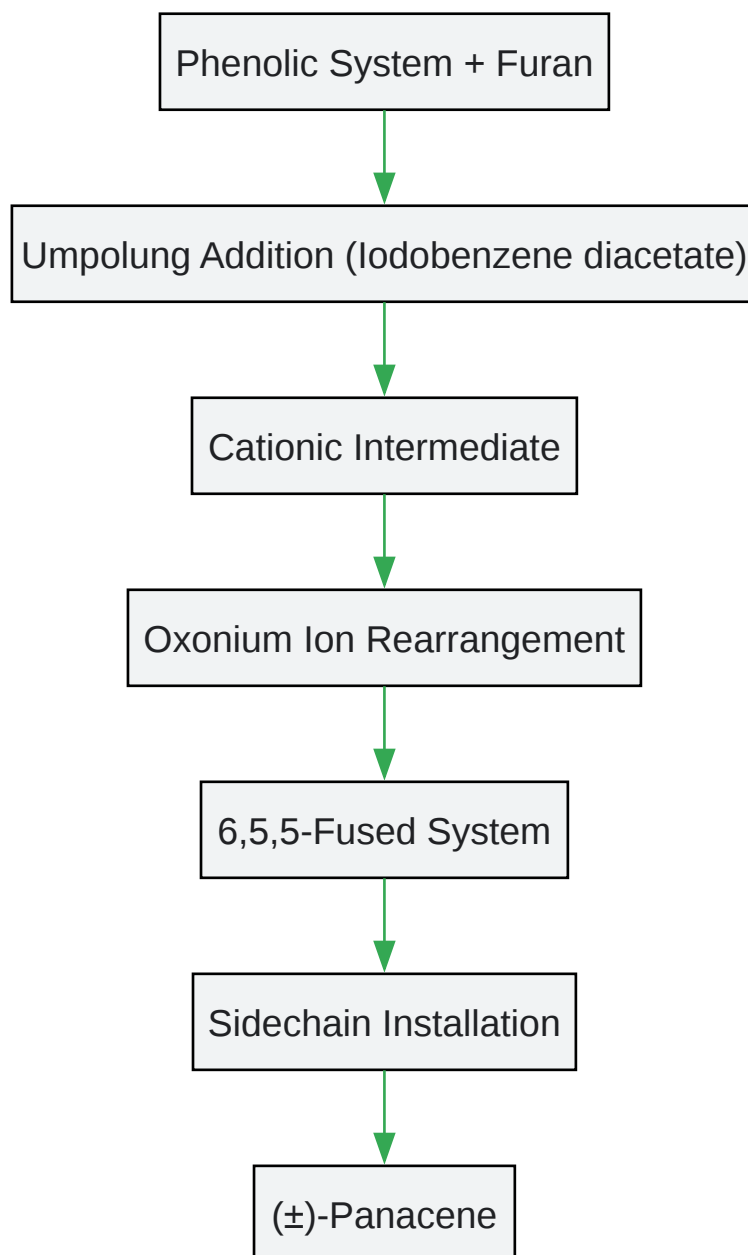
Caption: Feldman's synthetic workflow for (±)-**Panacene**.

Canesi's Synthesis (2008)

The Canesi group developed a novel approach centered on an umpolung addition of furan to a phenolic system.[1] This key step, mediated by iodobenzene diacetate, generates a cationic intermediate that facilitates the attack of furan.[1] Subsequent rearrangement of the resulting

oxonium ion leads to the formation of the characteristic 6,5,5-fused ring system of **Panacene**.

[1] The bromoallene sidechain was installed in the final steps of the synthesis.[1]

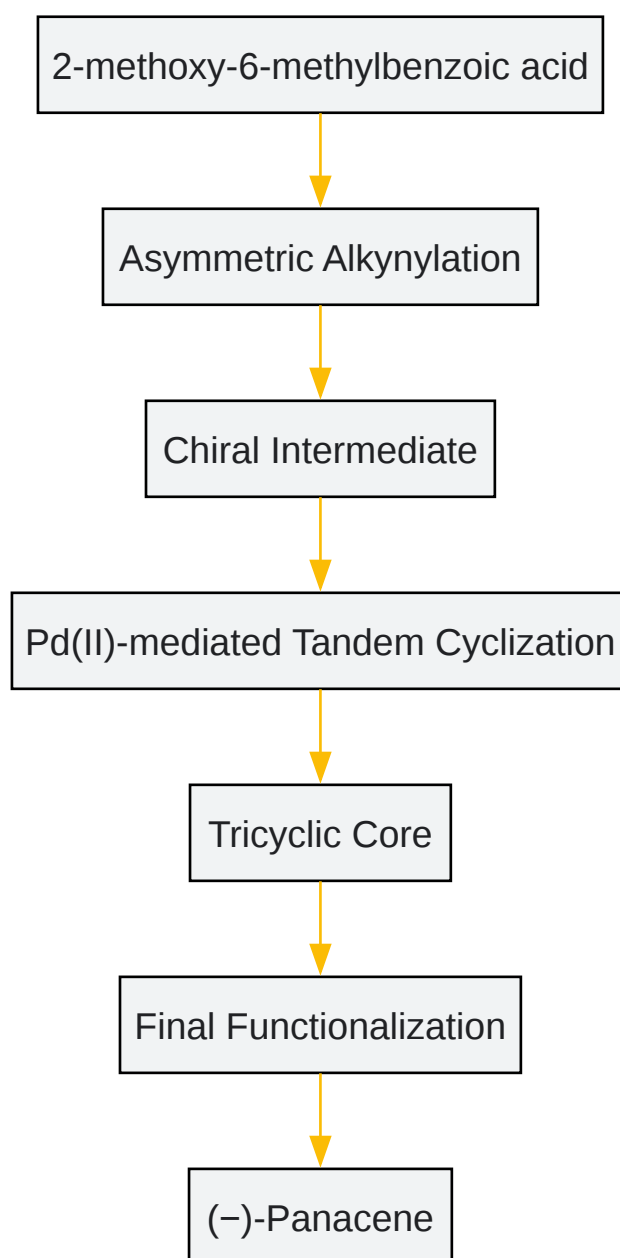


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Caption: Canesi's umpolung-based synthesis of (±)-**Panacene**.

Snieckus and Boukouvalas' Asymmetric Synthesis of (–)-Panacene

This synthesis provided the first asymmetric route to one of the **Panacene** enantiomers.[2] The key strategic elements include an asymmetric alkynylation to establish the initial chirality and a palladium(II)-mediated tandem intramolecular alkoxyacylation-lactonization to construct the tricyclic core.[2][4] This work also led to the correction of the relative and absolute stereochemistry of **Panacene**. [2][4]

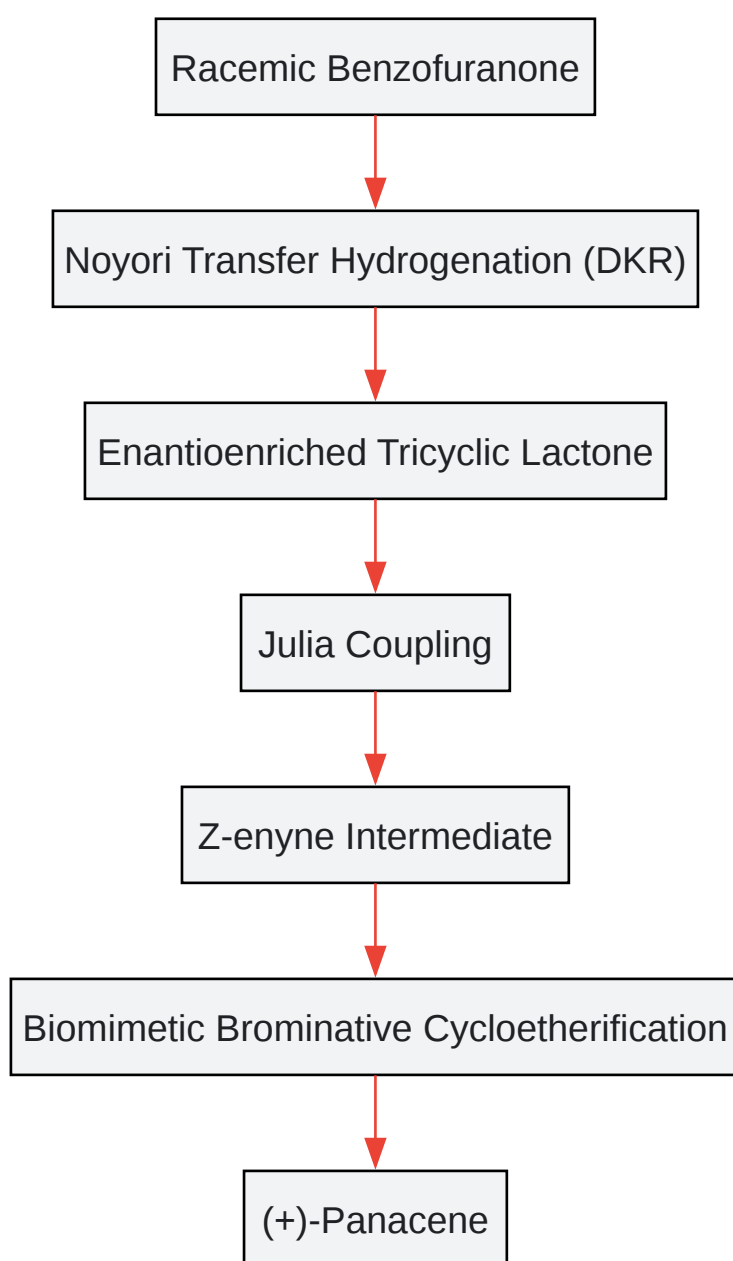


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Caption: Asymmetric synthesis of (-)-**Panacene** by Snieckus and Boukouvalas.

University of Sydney's Enantioselective Synthesis of (+)-Panacene (2016)

This highly efficient synthesis of the naturally occurring (+)-**Panacene** enantiomer is notable for its conciseness.^{[5][6]} A pivotal step is the use of a Noyori transfer hydrogenation for a Dynamic Kinetic Resolution (DKR), which effectively sets the absolute stereochemistry of the molecule.^{[3][5][6]} The synthesis also features a highly stereoselective Julia coupling to install a Z-configured enyne, which then undergoes a biomimetic brominative cycloetherification to form the axially chiral bromoallene.^{[5][6]}



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Caption: Enantioselective synthesis of (+)-**Panacene**.

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